

# Essential Guide to the Proper Disposal of L-Fructose-1-13C

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## Compound of Interest

Compound Name: L-Fructose-1-13C

Cat. No.: B7824498

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **L-Fructose-1-13C**, a non-radioactive, stable isotope-labeled monosaccharide.

## Immediate Safety and Handling Precautions

**L-Fructose-1-13C**, while not classified as a hazardous substance, requires careful handling to minimize exposure and maintain a safe laboratory environment. Always consult the Safety Data Sheet (SDS) for the most detailed information. General safety practices include using personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.<sup>[1]</sup> Work in a well-ventilated area to avoid inhalation of any dust particles.<sup>[2]</sup> In case of a spill, sweep up the solid material, place it in a sealed container, and clean the area thoroughly.<sup>[1][2]</sup>

## Disposal Procedures for L-Fructose-1-13C

The key determinant for the disposal of **L-Fructose-1-13C** is its classification as a non-radioactive, stable isotope-labeled compound.<sup>[3]</sup> Standard laboratory procedures for non-hazardous chemical waste should be followed, always in accordance with local, state, and federal regulations.<sup>[3]</sup>

### Step 1: Waste Characterization

- **Uncontaminated L-Fructose-1-13C:** If the compound is in its pure form and has not been mixed with any hazardous materials, it is generally not considered hazardous waste.
- **Contaminated L-Fructose-1-13C:** If the compound has been mixed with other chemicals, solvents, or biological materials, the entire mixture must be treated as chemical waste. The disposal protocol should align with the most hazardous component of the mixture.

## Step 2: Segregation and Collection

- **Solid Waste:**
  - Collect uncontaminated solid **L-Fructose-1-13C** in a designated, clearly labeled, and sealable container.
  - For contaminated solid waste, use a separate, leak-proof container labeled with "Chemical Waste" and a full description of the contents, including **L-Fructose-1-13C** and all other components.
- **Liquid Waste:**
  - For solutions containing **L-Fructose-1-13C**, collect the liquid waste in a compatible, sealed container.
  - The container must be clearly labeled with "Chemical Waste" and a detailed list of all constituents and their approximate concentrations. Do not mix incompatible waste streams.

## Step 3: Final Disposal

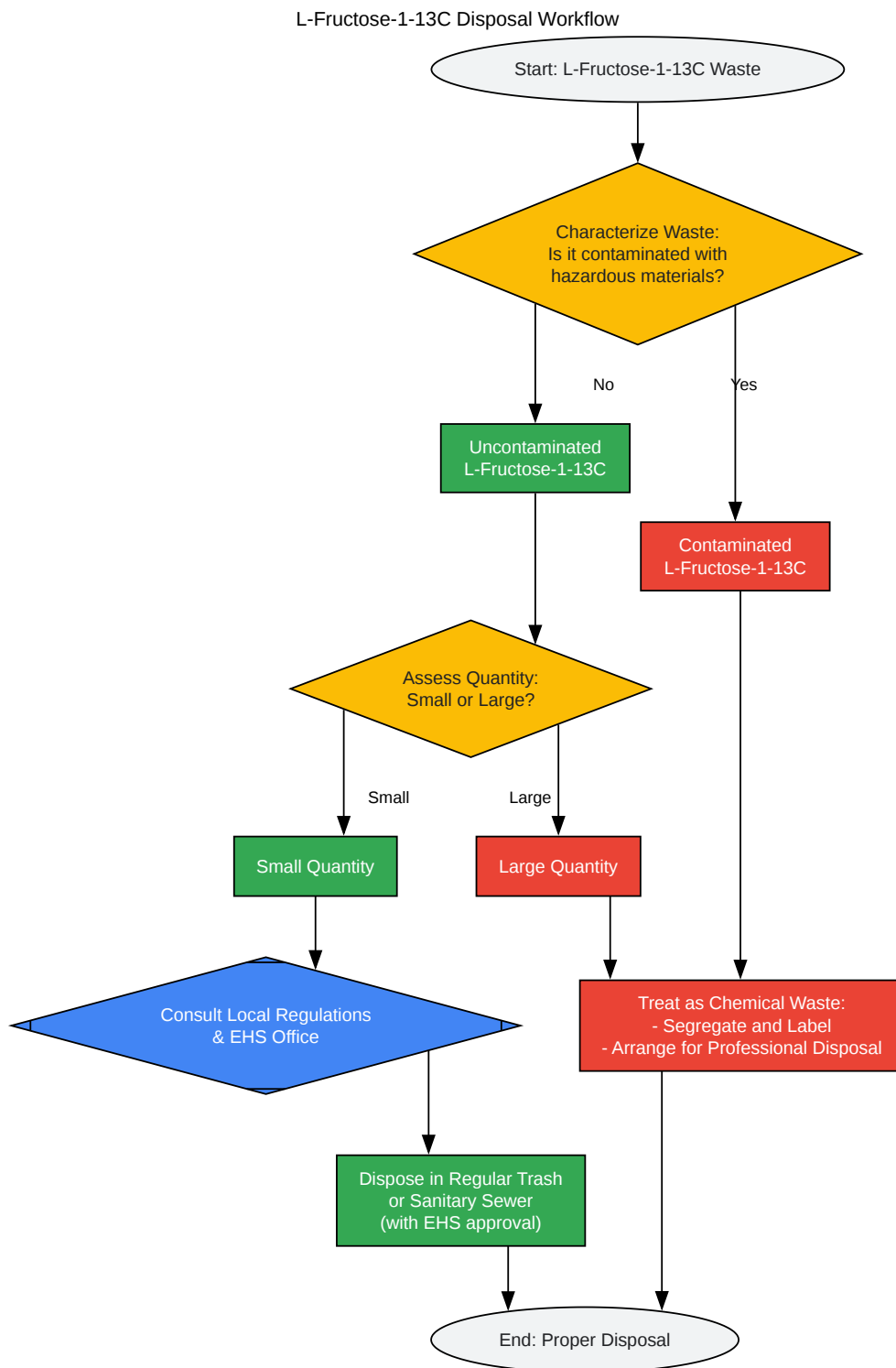
- **Small, Uncontaminated Quantities:** Depending on local regulations, very small quantities of pure **L-Fructose-1-13C** may be permissible for disposal in the regular trash or down the sanitary sewer with copious amounts of water. However, it is imperative to verify this with your institution's Environmental Health and Safety (EHS) office before proceeding.
- **Large Quantities and Contaminated Waste:** All large quantities and any contaminated **L-Fructose-1-13C** waste must be disposed of through a licensed professional chemical waste

disposal service. Contact your institution's EHS office to arrange for pickup and proper disposal.

## Quantitative Data Summary

Property	Value	Reference
Chemical Formula	$C_5^{13}CH_{12}O_6$	[4]
Molecular Weight	181.15 g/mol	[4]
Isotopic Purity	99 atom % $^{13}C$	
Physical Form	Powder	
Melting Point	119-122 °C (decomposes)	[5]
Solubility	Freely soluble in water	

## Disposal Decision Workflow



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Caption: Decision workflow for the proper disposal of **L-Fructose-1-13C**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)